

# A Comprehensive Technical Guide to the Physical Properties of 4-Fluorophenol

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## Compound of Interest

Compound Name: 4-Fluorophenol

Cat. No.: B042351

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## Introduction

**4-Fluorophenol** (CAS No: 371-41-5), a substituted aromatic organic compound, serves as a critical building block in the synthesis of a wide array of pharmaceutical and agrochemical products.<sup>[1]</sup> Its unique physicochemical characteristics, imparted by the presence of a fluorine atom at the para position of the phenol ring, significantly influence its reactivity, bioavailability, and metabolic stability in drug candidates. This technical guide provides an in-depth overview of the core physical properties of **4-fluorophenol**, complete with experimental protocols and a logical framework for understanding the interplay of these characteristics.

## Core Physical and Chemical Properties

**4-Fluorophenol** is a white to off-white crystalline solid under standard conditions, often appearing as a colorless to pale yellow liquid above its melting point.<sup>[2]</sup> It possesses a characteristic phenolic odor.<sup>[2]</sup> The fluorine atom's high electronegativity exerts a significant inductive effect on the aromatic ring, influencing the compound's acidity and dipole moment.<sup>[3]</sup>

## Quantitative Physical Data

The following tables summarize the key physical properties of **4-fluorophenol**, providing a consolidated reference for laboratory and development work.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>5</sub> FO[2]
Molecular Weight	112.10 g/mol [2]
Appearance	White to off-white crystalline powder or solid.[2] [4] Yellow-beige to pink crystalline solid.[5][6]
Odor	Phenol-like[2][7]

Property	Value (°C)	Value (°F)
Melting Point	43-46 °C (lit.)[8][9]	109.4-114.8 °F
44-49 °C[10]	111.2-120.2 °F	
46-48 °C[11]	114.8-118.4 °F	
29-31 °C[2]	84.2-87.8 °F	
45 °C[12]	113 °F	
Boiling Point	185 °C (lit.)[8][9]	365 °F
185-188 °C[7]	365-370.4 °F	
186 °C[12]	366.8 °F	
Flash Point	68 °C (closed cup)[7][8]	154.4 °F (closed cup)
74 °C (closed cup)[2]	165.2 °F (closed cup)	
155 °F[11]	-	

Property	Value
Density	1.22 g/mL[10]
1.22 g/cm <sup>3</sup> at 20°C[2]	
1.1889 g/cm <sup>3</sup> at 65°C[4]	
Vapor Pressure	1.19 mmHg[13]
0.3 mmHg at 25°C[2]	
0.569 mmHg at 25°C[11]	
Vapor Density	>1 (air=1)[4]
3.9 (air = 1)[2]	
pKa	9.89 (at 25°C)[5][6][11]
9.9[14][15]	
Log P (Octanol/Water)	1.91[2]
1.77[12]	
Refractive Index	1.523[11][16]

## Solubility Profile

Solvent	Solubility
Water	Soluble (80 mg/ml at 20°C)[7]
Miscible[4]	
50 g/L[5][11][17]	
Moderately soluble (17 g/L at 20°C)[2]	
Organic Solvents	Soluble in methylene dichloride, chloroform, and methanol.[7] Soluble in ethanol, ether, acetone, and benzene.[2]

## Experimental Protocols

The following sections detail standardized methodologies for the determination of the key physical properties of **4-fluorophenol**.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered, dry **4-fluorophenol** is packed into a capillary tube, which is sealed at one end.<sup>[18]</sup> The packing should be compact to ensure uniform heat distribution.<sup>[19]</sup>
- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.<sup>[19]</sup> This assembly is then placed in a heating bath (e.g., a Thiele tube with mineral oil or a modern digital melting point apparatus).
- **Heating and Observation:** The heating bath is heated slowly and steadily. The temperature at which the first drop of liquid appears ( $T_1$ ) and the temperature at which the entire sample becomes a clear liquid ( $T_2$ ) are recorded.<sup>[18]</sup>
- **Melting Point Range:** The melting point is reported as the range from  $T_1$  to  $T_2$ . A narrow range (typically 0.5-1.0°C) is indicative of a pure compound.

### Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.<sup>[20]</sup>

Methodology: Micro Boiling Point Determination

- **Sample Preparation:** A small amount (a few milliliters) of **4-fluorophenol** is placed in a fusion tube.<sup>[21]</sup> A capillary tube, sealed at one end, is inverted and placed within the fusion tube, with the open end submerged in the liquid.<sup>[21]</sup>

- **Apparatus Setup:** The fusion tube assembly is attached to a thermometer and heated in a suitable heating bath.[\[21\]](#)
- **Heating and Observation:** The apparatus is heated until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[\[22\]](#) The heating is then discontinued.
- **Boiling Point Measurement:** As the liquid cools, the stream of bubbles will slow down and eventually stop. The temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.[\[22\]](#)

## Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Methodology: Shake-Flask Method

- **System Preparation:** An excess amount of **4-fluorophenol** is added to a known volume of the solvent (e.g., water, ethanol) in a sealed container.[\[23\]](#)
- **Equilibration:** The mixture is agitated (e.g., shaken or stirred) at a constant temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached.[\[23\]](#)
- **Phase Separation:** The saturated solution is allowed to stand, and the undissolved solid is separated from the solution by filtration or centrifugation.[\[23\]](#)
- **Concentration Analysis:** The concentration of **4-fluorophenol** in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC). The resulting concentration represents the solubility of **4-fluorophenol** in that solvent at that temperature.

## pKa Determination

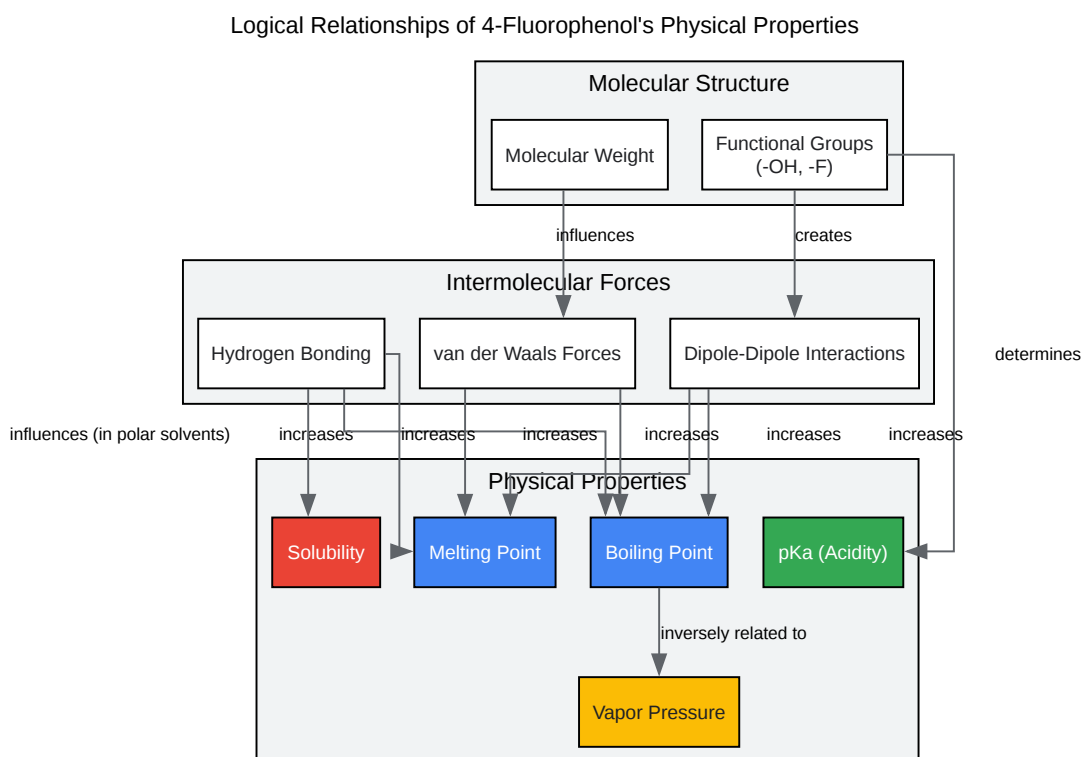
The pKa is a measure of the acidity of a compound. For phenols, it represents the pH at which the compound is 50% ionized.

Methodology: UV-Vis Spectrophotometry

- Principle: The UV-Vis absorption spectrum of **4-fluorophenol** differs between its protonated (acidic) and deprotonated (basic) forms. By measuring the absorbance at a specific wavelength across a range of pH values, the pKa can be determined.[\[24\]](#)
- Solution Preparation: A series of buffer solutions with known pH values are prepared. A stock solution of **4-fluorophenol** is also prepared.[\[25\]](#)
- Spectral Measurement: A small, constant amount of the **4-fluorophenol** stock solution is added to each buffer solution. The UV-Vis spectrum of each solution is recorded.[\[25\]](#)
- Data Analysis: The absorbance at a wavelength where the difference between the protonated and deprotonated forms is maximal is plotted against the pH. The resulting sigmoidal curve will have an inflection point that corresponds to the pKa of **4-fluorophenol**.[\[26\]](#) Alternatively, the pKa can be calculated using the Henderson-Hasselbalch equation at each pH.[\[25\]](#)

## Interrelation of Physical Properties

The physical properties of **4-fluorophenol** are intrinsically linked. The presence of the hydroxyl and fluoro- groups dictates its polarity, which in turn influences its melting point, boiling point, and solubility. The following diagram illustrates these logical relationships.



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Caption: Interplay of molecular structure, intermolecular forces, and physical properties of **4-Fluorophenol**.

## Conclusion

A thorough understanding of the physical properties of **4-fluorophenol** is paramount for its effective application in research and development, particularly within the pharmaceutical and agrochemical industries. The data and protocols presented in this guide offer a comprehensive

resource for scientists and professionals, facilitating informed decision-making in synthesis, formulation, and quality control. The interplay of its molecular structure and resulting intermolecular forces provides a rational basis for its observed physical characteristics, which are critical for predicting its behavior in various chemical and biological systems.

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